

Compound of Interest

Compound Name: Trimesitylphosphine

Cat. No.: B1301856

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

Trimesitylphosphine, P(Mes)3, is a tertiary phosphine ligand renowned for its significant steric bulk and strong electron-donating characteristics. The

Introduction to Trimesitylphosphine

Trimesitylphosphine is an organophosphorus compound with the chemical formula C27H33P. Structurally, it consists of a central phosphorus atom bo

```
graph Trimesitylphosphine_Structure {
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  edge [fontname="Arial", fontsize=11];
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C1 [label="C", fillcolor="#202124", fontcolor="#FFFFFF", pos="-1.5,0.8!"];
C2 [label="C", fillcolor="#202124", fontcolor="#FFFFFF", pos="1.5,0.8!"];
C3 [label="C", fillcolor="#202124", fontcolor="#FFFFFF", pos="0,-1.8!"];
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Mes3 [label="Mesityl", shape=ellipse, fillcolor="#F1F3F4", fontcolor="#202124", pos="0,-2.8!"];
// Edge Definitions
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P -- C2:
P -- C3;
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C2 -- Mes2 [style=dashed];
C3 -- Mes3 [style=dashed];
}
```

Cyclic Voltammetry (CV) Protocol

Materials:

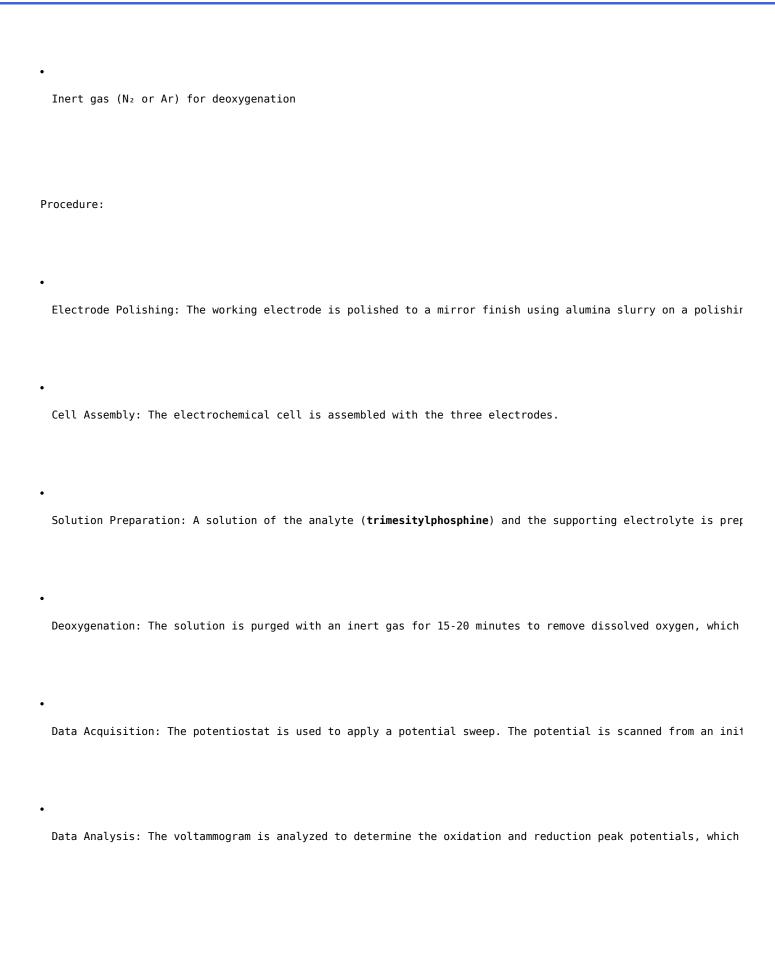


	Trimesitylphosphine
•	High-purity, dry, non-aqueous solvent (e.g., acetonitrile or dichloromethane)
•	Supporting electrolyte (e.g., 0.1 M tetrabutylammonium hexafluorophosphate, TBAPF $_6$)
•	Potentiostat
•	Three-electrode electrochemical cell:
	° Working Electrode (e.g., glassy carbon or platinum disk)
	° Reference Electrode (e.g., Ag/AgCl or Ag/Ag+)
	o Counter/Auxiliary Electrode (e.g., platinum wire)



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Role in Catalysis: Linking Electronics to Reactivity

The combination of strong electron-donating ability (low TEP) and extreme steric bulk (large cone angle) make:

Suzuki-Miyaura Coupling

In the Suzuki-Miyaura reaction, which forms C-C bonds, the catalytic cycle involves oxidative addition, transi

Buchwald-Hartwig Amination

Similarly, in the Buchwald-Hartwig amination for C-N bond formation, the ligand's properties are crucial. The



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	0	n			П	C	П	0	n

Trimesitylphosphine is a powerful ligand in the arsenal of the synthetic chemist. Its well-defined electronic

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References



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